

Proper handling and safety precautions for working with 2'-Hydroxybutyrophenone.

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2'-Hydroxybutyrophenone

Cat. No.: B1585054

[Get Quote](#)

Technical Support Center: A Researcher's Guide to 2'-Hydroxybutyrophenone

Welcome to the comprehensive technical support guide for **2'-Hydroxybutyrophenone** (CAS No. 2887-61-8). This resource is designed for researchers, scientists, and drug development professionals to ensure the safe and effective handling of this compound in a laboratory setting. This guide provides in-depth technical information, troubleshooting advice, and answers to frequently asked questions to support your experimental success.

Section 1: Core Compound Information and Safety Precautions

2'-Hydroxybutyrophenone is an organic compound utilized as an intermediate in the synthesis of various pharmaceutical compounds.^[1] It is a colorless to pale yellow solid, insoluble in water but soluble in common organic solvents like ethanol and ether.^[2] Understanding its properties is the first step toward safe and effective handling.

Physical and Chemical Properties

Property	Value	Source
CAS Number	2887-61-8	[1]
Molecular Formula	C10H12O2	[1]
Molecular Weight	164.204 g/mol	[1]
Appearance	Colorless to pale yellow solid	[2]
Melting Point	40-42 °C	[2]
Boiling Point	251.67°C (rough estimate)	[2]
Solubility	Insoluble in water; Soluble in ethanol and ether	[2]
Storage	Sealed in a dry place at room temperature	[1] [2]

Hazard Identification and Safety Precautions

2'-Hydroxybutyrophenone is classified as a hazardous substance that can cause skin irritation, serious eye irritation, and respiratory irritation.[\[3\]](#)[\[4\]](#) Therefore, stringent safety measures are imperative.

GHS Hazard Statements:

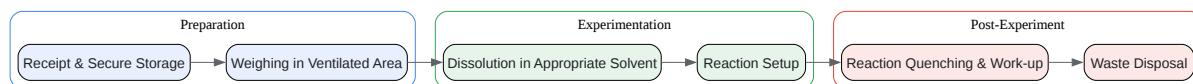
- H315: Causes skin irritation.[\[3\]](#)[\[4\]](#)
- H319: Causes serious eye irritation.[\[3\]](#)[\[4\]](#)
- H335: May cause respiratory irritation.[\[3\]](#)[\[4\]](#)

Recommended Personal Protective Equipment (PPE):

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber) inspected before use.[5][6]	To prevent skin contact and subsequent irritation or absorption.[7]
Eye Protection	Safety glasses with side-shields or goggles. A face shield is recommended if splashing is a risk.[5][8]	To protect against serious eye irritation from splashes or vapors.[3]
Skin and Body	Laboratory coat.[9]	To protect skin and clothing from contamination.
Respiratory	Use in a well-ventilated area or under a fume hood.[3][10] If ventilation is inadequate, use a NIOSH-approved respirator.[5]	To avoid inhalation of dust or vapors which can cause respiratory irritation.[3]

Section 2: Experimental Workflow and Handling Procedures

Proper handling from receipt to disposal is crucial for both safety and experimental integrity. The following workflow outlines the key steps for working with **2'-Hydroxybutyrophenone**.



[Click to download full resolution via product page](#)

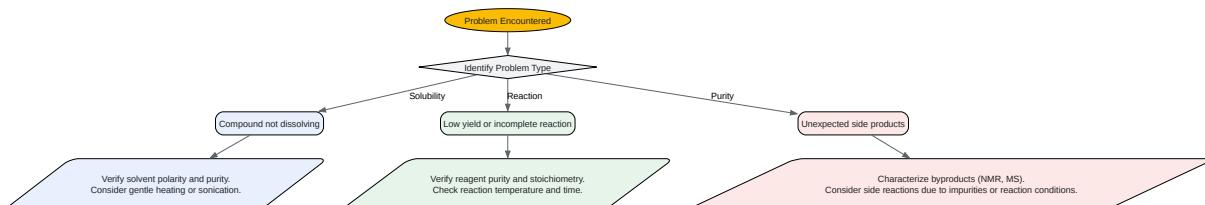
Caption: A typical experimental workflow for handling **2'-Hydroxybutyrophenone**.

Step-by-Step Handling Protocol:

- Receiving and Storage: Upon receipt, inspect the container for any damage. Store the compound in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, bases, acid chlorides, and acid anhydrides.[3][7]
- Weighing: Always weigh the solid compound in a well-ventilated area or under a fume hood to avoid inhaling any dust particles.[10]
- Dissolution: When preparing solutions, add the solid **2'-Hydroxybutyrophenone** to the solvent slowly while stirring. As it is insoluble in water, use appropriate organic solvents like ethanol or ether.[2]
- Running the Reaction: Set up the reaction in a fume hood. Monitor the reaction for any unexpected changes in color, temperature, or gas evolution.
- Work-up and Purification: After the reaction is complete, quench it appropriately. During extraction and purification, continue to use all recommended PPE.
- Waste Disposal: Dispose of all waste, including empty containers and contaminated materials, in accordance with local, state, and federal regulations.[3] Do not pour waste down the drain.[3]

Section 3: Troubleshooting Guide

Encountering issues during experimentation is common. This section provides a structured approach to troubleshooting potential problems when working with **2'-Hydroxybutyrophenone**.



[Click to download full resolution via product page](#)

Caption: A decision tree for troubleshooting common experimental issues.

Q&A Troubleshooting:

Question: My **2'-Hydroxybutyrophenone** is not dissolving in the chosen solvent. What should I do?

Answer:

- Verify Solvent Choice: Confirm that you are using an appropriate organic solvent. **2'-Hydroxybutyrophenone** is soluble in solvents like ethanol and ether but insoluble in water. [2]
- Check for Impurities: The compound should be a colorless to pale yellow solid.[2] If there are significant color deviations, it might indicate impurities affecting solubility.

- Gentle Heating: For less soluble systems, gentle warming with a water bath can aid dissolution. However, be mindful of the solvent's boiling point and the compound's stability at elevated temperatures.
- Sonication: Using an ultrasonic bath can help break up solid aggregates and enhance dissolution without significant heating.

Question: My reaction with **2'-Hydroxybutyrophenone** is giving a low yield. What are the potential causes?

Answer:

- Reagent Quality: Ensure all reagents are pure and dry. The hydroxyl group on **2'-Hydroxybutyrophenone** can be sensitive to certain reagents, and impurities could lead to side reactions.
- Reaction Conditions: Re-evaluate the reaction temperature, time, and atmosphere. Some reactions may be sensitive to air or moisture.
- Stoichiometry: Double-check the molar ratios of your reactants. An incorrect ratio can lead to an incomplete reaction.
- Incompatible Materials: Be aware that **2'-Hydroxybutyrophenone** is incompatible with strong bases, acid chlorides, acid anhydrides, and oxidizing agents, which could lead to degradation or unwanted side reactions.[\[3\]](#)

Section 4: Frequently Asked Questions (FAQs)

Q1: What are the immediate first aid measures in case of exposure to **2'-Hydroxybutyrophenone**?

- Skin Contact: Immediately take off all contaminated clothing. Rinse the skin with plenty of water. If skin irritation occurs, seek medical advice.[\[3\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention from an ophthalmologist.[\[3\]](#)

- Inhalation: Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[3]
- Ingestion: Immediately make the victim drink water (two glasses at most). Consult a physician.[3]

Q2: How should I properly store **2'-Hydroxybutyrophenone?**

Store the compound in a tightly sealed container in a dry, cool, and well-ventilated place.[1][6] It is also noted to be light-sensitive, so storage in an opaque container is advisable.[3]

Q3: What are the known incompatibilities of **2'-Hydroxybutyrophenone?**

Avoid contact with strong oxidizing agents, bases, acid chlorides, and acid anhydrides.[3]

Q4: Is **2'-Hydroxybutyrophenone flammable?**

It is considered a combustible liquid with a flash point of 104.7°C.[2][6] While not highly flammable, it can form explosive mixtures with air upon intense heating.[3] Keep away from open flames, hot surfaces, and sources of ignition.[6]

Q5: What are the hazardous decomposition products?

Upon combustion, **2'-Hydroxybutyrophenone** may produce carbon oxides.[3]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. chembk.com [chembk.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. 2'-Hydroxybutyrophenone | 2887-61-8 [amp.chemicalbook.com]

- 5. datasheets.scbt.com [datasheets.scbt.com]
- 6. WERCS Studio - Application Error [assets.thermofisher.com]
- 7. datasheets.scbt.com [datasheets.scbt.com]
- 8. pppmag.com [pppmag.com]
- 9. spectrumchemical.com [spectrumchemical.com]
- 10. assets.thermofisher.com [assets.thermofisher.com]
- To cite this document: BenchChem. [Proper handling and safety precautions for working with 2'-Hydroxybutyrophenone.]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1585054#proper-handling-and-safety-precautions-for-working-with-2-hydroxybutyrophenone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com